

Comprehensive Physicochemical Profiling of 4,7-Dimethyloctan-4-ol[1]

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Compound of Interest

Compound Name: 4,7-Dimethyloctan-4-ol

CAS No.: 19781-13-6

Cat. No.: B008989

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Molecular Identity & Stoichiometric Precision

For researchers in drug development and organic synthesis, the molecular weight (MW) is not merely a static number; it is the foundation of stoichiometric accuracy. **4,7-Dimethyloctan-4-ol** is a tertiary alcohol characterized by its stability against oxidation and its specific fragmentation patterns.

Core Data Table

Parameter	Value	Technical Context
IUPAC Name	4,7-Dimethyloctan-4-ol	Defines structural connectivity (Tertiary alcohol at C4).
CAS Registry	19781-13-6	Critical for regulatory filing and sourcing. ^[1]
Molecular Formula	C ₁₀ H ₂₂ O	Basis for elemental analysis.
Molar Mass (Average)	158.28 g/mol	Used for gravimetric dosing in synthesis.
Monoisotopic Mass	158.167065 Da	Required for high-resolution Mass Spectrometry (HRMS).
Density	~0.826 g/mL	Essential for volumetric dosing (approx. 5.22 mmol/mL).
Boiling Point	194–195 °C	Indicates low volatility; suitable for high-temp reactions.
LogP (Predicted)	~3.48	Lipophilic; suggests high membrane permeability and fragrance substantivity.

Stoichiometric Implications

In synthetic workflows, particularly Grignard reactions or esterifications, relying on the average MW (158.28) is standard. However, for Mass Spectrometry, the monoisotopic mass (158.167) must be used to identify the molecular ion

- Carbon-13 Effect: With 10 carbons, the probability of finding at least one atom is approximately . Expect an peak at roughly 11% intensity of the molecular ion in MS data.

Synthetic Architecture & Reaction Engineering

The synthesis of **4,7-dimethyloctan-4-ol** is a classic example of Grignard addition to a ketone. Understanding the molecular weight of precursors allows for precise "atom economy" calculations.

Retrosynthetic Logic

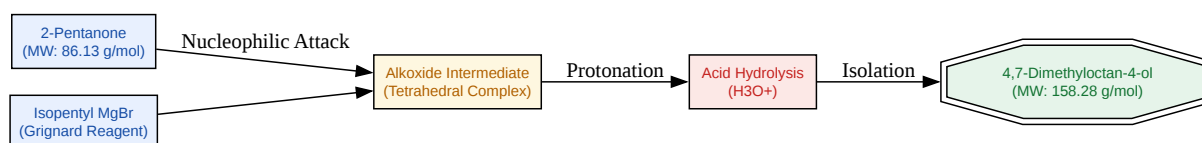
The molecule can be deconstructed into two primary fragments:

- Electrophile: 2-Pentanone (Methyl propyl ketone).
- Nucleophile: Isopentylmagnesium bromide (Grignard reagent).

This route ensures the formation of the quaternary carbon at position 4.

Synthesis Workflow Diagram

The following diagram illustrates the reaction pathway, highlighting the stoichiometric transformation from precursors to the final tertiary alcohol.



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Figure 1: Grignard synthesis pathway. The tertiary alcohol is formed via nucleophilic attack of the isopentyl anion on the ketone carbonyl.

Experimental Protocol (Grignard Route)

Note: All glassware must be flame-dried and flushed with Argon.

- Reagent Prep: Charge a flask with 1.1 equivalents of Isopentylmagnesium bromide (in THF/Ether).

- Addition: Cool to 0°C. Add 1.0 equivalent of 2-Pentanone dropwise. The MW ratio (86.13 vs. 158.28) dictates that for every 1g of ketone, you theoretically yield ~1.83g of alcohol (assuming 100% yield).
- Mechanism: The Grignard reagent attacks the carbonyl carbon (C2 of pentanone), which becomes C4 of the final octane chain.
- Workup: Quench with saturated
. Extract with ether.[\[2\]](#) Distill under reduced pressure (BP ~85°C at 10 mmHg) to purify.

Analytical Fingerprinting

Identification of **4,7-dimethyloctan-4-ol** relies on recognizing its specific spectral signatures, which are dictated by its mass and structure.

Mass Spectrometry (GC-MS)

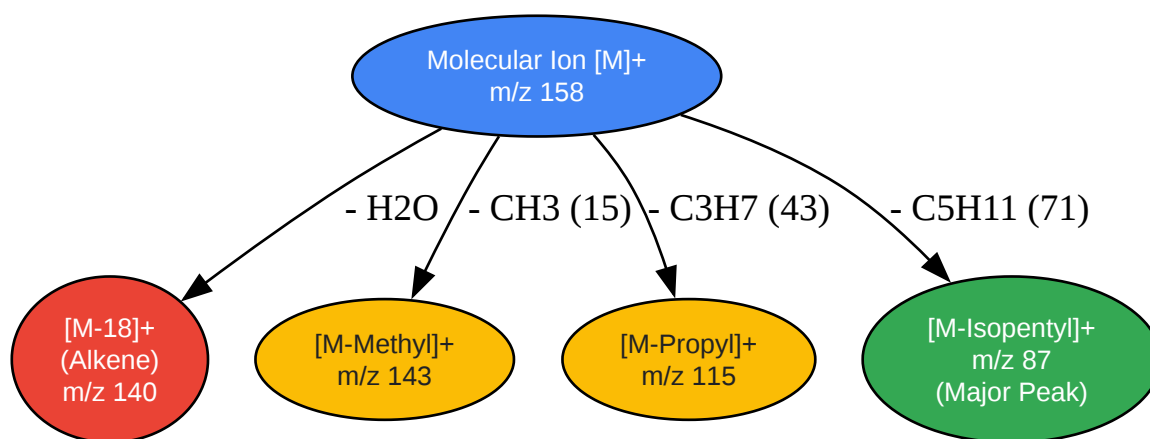
Tertiary alcohols rarely show a strong molecular ion

. Instead, they undergo Alpha-Cleavage, where the bond adjacent to the alcohol carbon breaks.[\[2\]](#)

Fragmentation Logic for MW 158:

- (Peak 140): Dehydration is common, losing water ().
- Alpha Cleavage A (Loss of Methyl): Loss of (15 Da)
m/z 143.
- Alpha Cleavage B (Loss of Propyl): Loss of (43 Da)
m/z 115.

- Alpha Cleavage C (Loss of Isopentyl): Loss of (71 Da)
 m/z 87.
 - Note: The formation of the oxonium ion at m/z 87 is often the base peak or a major fragment due to the stability of the remaining cation.



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Figure 2: Mass Spectrometry fragmentation tree. Alpha-cleavage pathways are dictated by the stability of the resulting oxonium ions.

NMR Validation (NMR)

- 1.1-1.2 ppm: Methyl group attached directly to C4 (Singlet, 3H).
- 0.9 ppm: Terminal methyls of the isopentyl and propyl chains (Doublets/Triplets).
- 1.4-1.6 ppm: Methylene protons adjacent to the chiral center.
- Absence of signal: No proton on C4 (Quaternary carbon), confirming tertiary alcohol status.

Applications & Safety Profile

Fragrance & Cosmetics

Due to its molecular weight and lipophilicity (LogP ~3.5), **4,7-dimethyloctan-4-ol** exhibits excellent substantivity (staying power) on skin and fabric.

- Odor Profile: Floral, fresh, rose-like, with a soft woody undertone.
- Use Case: Often used as a blender in "Fougère" accords or to extend the volatility of lighter citrus notes.

Safety (GHS Classification)

- Skin Irritation: Category 2 (H315).[3]
- Eye Irritation: Category 2 (H319).[3]
- Handling: Use standard PPE (gloves, goggles). Avoid inhalation of mists.[4][5]

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